

Zadavotide Guraxetan: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Zadavotide guraxetan*

CAS No.: 2192281-54-0

Cat. No.: B15607712

[Get Quote](#)

An In-depth Analysis of a Novel Radiopharmaceutical for Prostate Cancer

Introduction

Zadavotide guraxetan is a promising molecule in the field of oncology, specifically in the targeted treatment of prostate cancer. When chelated with the radioisotope Lutetium-177, it forms Lutetium (177Lu) **zadavotide guraxetan**, a radiopharmaceutical designed for targeted radionuclide therapy. This technical guide provides a comprehensive overview of its core characteristics, mechanism of action, and key experimental data, intended for researchers, scientists, and drug development professionals.

Core Molecular Data

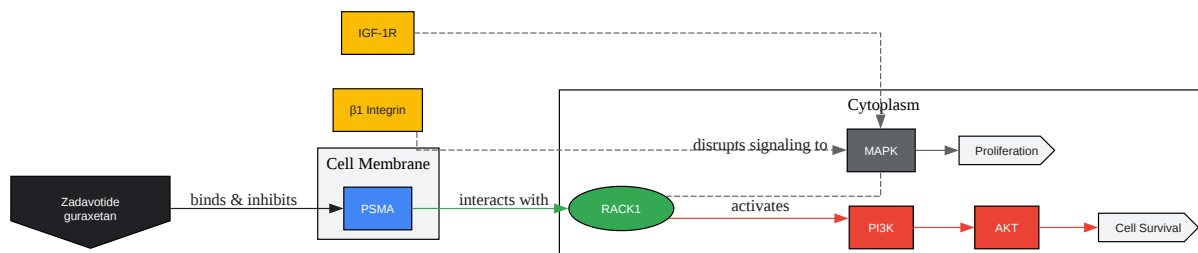
The fundamental chemical properties of **Zadavotide guraxetan** and its clinically relevant radiolabeled form are summarized below.

Property	Zadavotide guraxetan	Lutetium (177Lu) zadavotide guraxetan
Molecular Formula	C63H92IN11O23[1][2]	C63H89ILuN11O23[3]
Molecular Weight	1498.37 g/mol [1]	1672.3 g/mol [3]
Synonyms	(R)-PSMA I&T, (R)-PNT-2002[1]	177Lu-PSMA-I&T, [177Lu]Lu-PSMA-I&T, PNT2002[4][5]
Therapeutic Claim	Treatment of prostate cancer[6]	Treatment of prostate cancer[6]
CAS Registry Number	Not explicitly available for the free ligand.	2447131-70-4[3][6]

Mechanism of Action: Targeting PSMA-Mediated Signaling

Zadavotide guraxetan is a high-affinity inhibitor of Prostate-Specific Membrane Antigen (PSMA), a transmembrane protein highly overexpressed on the surface of prostate cancer cells.[1][4] The therapeutic efficacy of Lutetium (177Lu) **zadavotide guraxetan** stems from its ability to deliver a cytotoxic dose of beta radiation directly to PSMA-expressing tumor cells, leading to cell death while minimizing damage to surrounding healthy tissue.[4]

The binding of **zadavotide guraxetan** to PSMA not only facilitates the targeted delivery of radiation but may also interfere with the native signaling functions of PSMA. PSMA is known to play a role in prostate cancer progression by modulating key signaling pathways. One of the critical mechanisms involves a switch from the proliferative MAPK pathway to the pro-survival PI3K-AKT pathway. This is believed to occur through PSMA's interaction with the scaffolding protein RACK1, which disrupts the signaling complex between β 1 integrin and the Insulin-like Growth Factor 1 Receptor (IGF-1R).



[Click to download full resolution via product page](#)

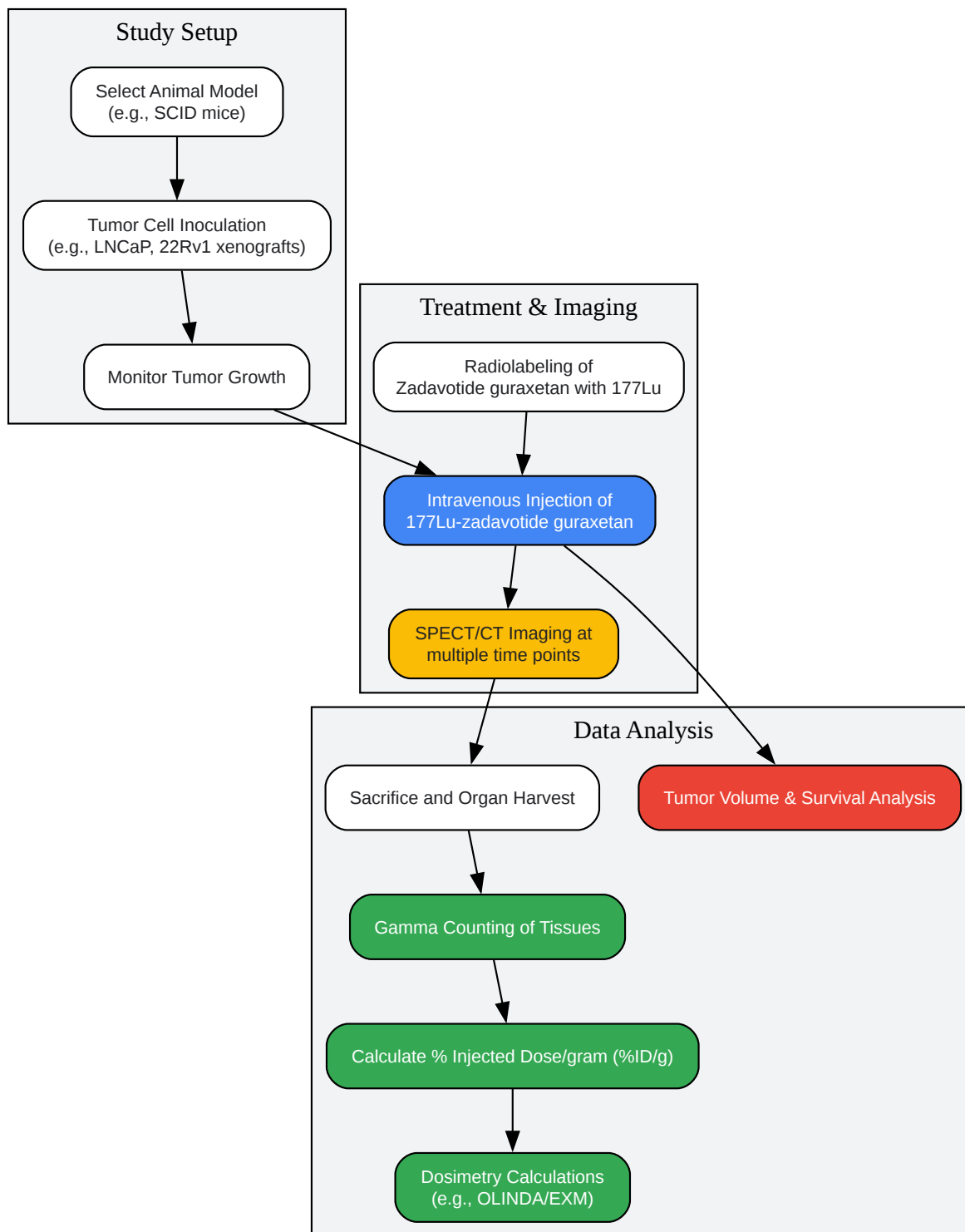
PSMA-mediated signaling pathway in prostate cancer.

Experimental Protocols and Data

Preclinical Evaluation: Biodistribution and Efficacy

Objective: To determine the in vivo biodistribution, tumor uptake, and therapeutic efficacy of Lutetium (^{177}Lu) **zadavotide guraxetan** in animal models of prostate cancer.

Methodology: A representative preclinical study workflow is outlined below. The specific parameters can be adapted based on the research question.



[Click to download full resolution via product page](#)

Workflow for preclinical biodistribution and efficacy studies.

Key Findings from Preclinical Studies: Preclinical studies comparing Lutetium (177Lu) **zadavotide guraxetan** (referred to as 177Lu-PSMA-I&T) with other PSMA-targeting radiopharmaceuticals have provided valuable insights.

Parameter	177Lu-rhPSMA-10.1	177Lu-PSMA-I&T	Reference
Kidney Uptake (BALB/c mice, 12h)	6.5-fold lower	Higher	[7]
Kidney Uptake (22Rv1 xenografts, 15h)	6.4-fold lower	Higher	[7]
Tumor Uptake (22Rv1 xenografts, 15h)	2.3-fold higher	Lower	[7]
Tumor Growth Inhibition (22Rv1 xenografts)	Significant from day 18	Significant from day 25	[8]

These data suggest that while both compounds are effective, newer generations of PSMA-targeting radioligands are being developed with potentially more favorable tumor-to-kidney uptake ratios.[\[7\]](#)[\[8\]](#)

Clinical Evaluation: The SPLASH Trial

Objective: To evaluate the efficacy and safety of Lutetium (177Lu) **zadavotide guraxetan** in patients with metastatic castration-resistant prostate cancer (mCRPC) who have progressed after treatment with an androgen receptor pathway inhibitor (ARPI).[\[9\]](#)[\[10\]](#)

Trial Design: A Phase 3, multicenter, open-label, randomized study (NCT04647526).[\[10\]](#)[\[11\]](#)

Key Methodological Aspects:

Aspect	Description
Patient Population	Men with progressive mCRPC, PSMA-positive on PET imaging, and chemotherapy-naïve for mCRPC.[11][12]
Randomization	2:1 ratio to receive either Lutetium (177Lu) zavadotide guraxetan or an alternative ARPI (abiraterone or enzalutamide).[9][10]
Treatment Regimen	Lutetium (177Lu) zavadotide guraxetan administered at 6.8 GBq intravenously every 8 weeks for up to 4 cycles.[9]
Primary Endpoint	Radiographic progression-free survival (rPFS). [11]
Secondary Endpoints	Overall survival, objective response rate, duration of response, and PSA response.[9][11]

Key Results from the SPLASH Trial: The SPLASH trial met its primary endpoint, demonstrating a statistically significant improvement in radiographic progression-free survival for patients treated with Lutetium (177Lu) **zavadotide guraxetan** compared to the control arm.[9]

Endpoint	Lutetium (177Lu) zavadotide guraxetan Arm	Control (ARPI) Arm	Hazard Ratio (95% CI)	p-value
Median rPFS	9.5 months	6.0 months	0.71 (0.55–0.92)	0.0088
Objective Response Rate	38%	12%	-	0.0021
Complete Response	9.3%	0%	-	-

Data as of the November 1, 2023, cut-off date.[9]

Conclusion

Zadavotide guraxetan, particularly in its Lutetium-177 radiolabeled form, represents a significant advancement in the targeted therapy of prostate cancer. Its high affinity for PSMA allows for the precise delivery of radiotherapy to tumor cells, a mechanism that has been validated in both preclinical and large-scale clinical trials. The data summarized in this guide underscore its therapeutic potential and provide a solid foundation for further research and development in the field of radiopharmaceuticals. The favorable safety and efficacy profile observed in the SPLASH trial positions Lutetium (177Lu) **zadavotide guraxetan** as a key therapeutic option for patients with advanced prostate cancer.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 2. PubChemLite - Zadavotide guraxetan (C63H92IN11O23) [pubchemlite.lcsb.uni.lu]
- 3. Lutetium Lu-177 Zadavotide Guraxetan | C63H89ILuN11O23 | CID 156596527 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. clinicaltrials.eu [clinicaltrials.eu]
- 5. GSRS [precision.fda.gov]
- 6. searchusan.ama-assn.org [searchusan.ama-assn.org]
- 7. Lutetium (177Lu) zadavotide guraxetan - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 8. research.rug.nl [research.rug.nl]
- 9. urotoday.com [urotoday.com]
- 10. [ClinicalTrials.gov](https://clinicaltrials.gov) [clinicaltrials.gov]
- 11. ascopubs.org [ascopubs.org]
- 12. Study Evaluating mCRPC Treatment Using PSMA [Lu-177]-PNT2002 Therapy After Second-line Hormonal Treatment [clinicaltrials.stanford.edu]

- To cite this document: BenchChem. [Zadavotide Guraxetan: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15607712/docs#zadavotide-guraxetan-a-technical-guide-for-researchers-and-drug-development-professionals\]](https://www.benchchem.com/product/b15607712/docs#zadavotide-guraxetan-a-technical-guide-for-researchers-and-drug-development-professionals)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)